

# Technical Guide: Physical Properties and Appearance of 1-Boc-Homopiperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Boc-homopiperazine*

Cat. No.: B143305

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Boc-homopiperazine**, also known by its systematic name *tert*-butyl 1,4-diazepane-1-carboxylate, is a heterocyclic building block widely utilized in medicinal chemistry and drug development. Its structure, featuring a homopiperazine ring protected with a *tert*-butoxycarbonyl (Boc) group, makes it a valuable intermediate for the synthesis of a diverse range of pharmaceutical compounds. The Boc protecting group allows for selective reactions at the unprotected secondary amine, facilitating the construction of complex molecules. This technical guide provides an in-depth overview of the physical and chemical properties of **1-Boc-homopiperazine**, along with detailed experimental protocols for their determination and a workflow for its synthesis.

## Core Physical and Chemical Properties

The physical and chemical characteristics of **1-Boc-homopiperazine** are crucial for its handling, storage, and application in synthetic chemistry. A summary of these properties is presented in the table below.

Property	Value
IUPAC Name	tert-butyl 1,4-diazepane-1-carboxylate
Synonyms	1-Boc-homopiperazine, 1-Boc-hexahydro-1,4-diazepine, tert-Butyl homopiperazine-1-carboxylate
CAS Number	112275-50-0
Molecular Formula	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	200.28 g/mol <a href="#">[1]</a>
Appearance	Colorless to light yellow or light orange clear liquid <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	95-110 °C at 0.5 mmHg <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.016 g/mL at 20 °C <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.471 (lit.) <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Solubility	Not miscible or difficult to mix with water. <a href="#">[6]</a> Soluble in common organic solvents. <a href="#">[3]</a>
Purity	>98.0% (GC) <a href="#">[2]</a>
Storage Conditions	Store in a cool, dark place, preferably under an inert gas as it is air and moisture sensitive. <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physical properties of liquid compounds such as **1-Boc-homopiperazine**.

### Determination of Appearance

Objective: To visually inspect and describe the physical state and color of the substance.

Methodology:

- Place a small, representative sample of **1-Boc-homopiperazine** into a clear, clean glass vial or on a white watch glass.
- Observe the sample against a white and a black background under diffuse daylight or a standardized light source.
- Record the physical state (e.g., liquid) and the color (e.g., colorless, light yellow).
- Note any visible impurities or heterogeneity.

## Determination of Boiling Point under Reduced Pressure

Objective: To determine the temperature at which the vapor pressure of the liquid equals the applied pressure.

Methodology (Thiele Tube Method):

- Attach a small test tube containing approximately 0.5 mL of **1-Boc-homopiperazine** to a thermometer.
- Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- Place the assembly into a Thiele tube filled with a suitable heating oil (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube. A stream of bubbles will emerge from the capillary tube as the air expands and is replaced by the vapor of the liquid.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.
- Record the temperature and the pressure at which the measurement was taken.

## Determination of Density

Objective: To determine the mass per unit volume of the liquid.

Methodology (Pycnometer Method):

- Thoroughly clean and dry a pycnometer (a specific gravity bottle).
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with distilled water of a known temperature and record the mass.
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **1-Boc-homopiperazine** at the same temperature and record the mass.
- The density is calculated using the formula: Density = (mass of substance) / (volume of substance) where the volume of the substance is determined from the mass and known density of water.

## Determination of Refractive Index

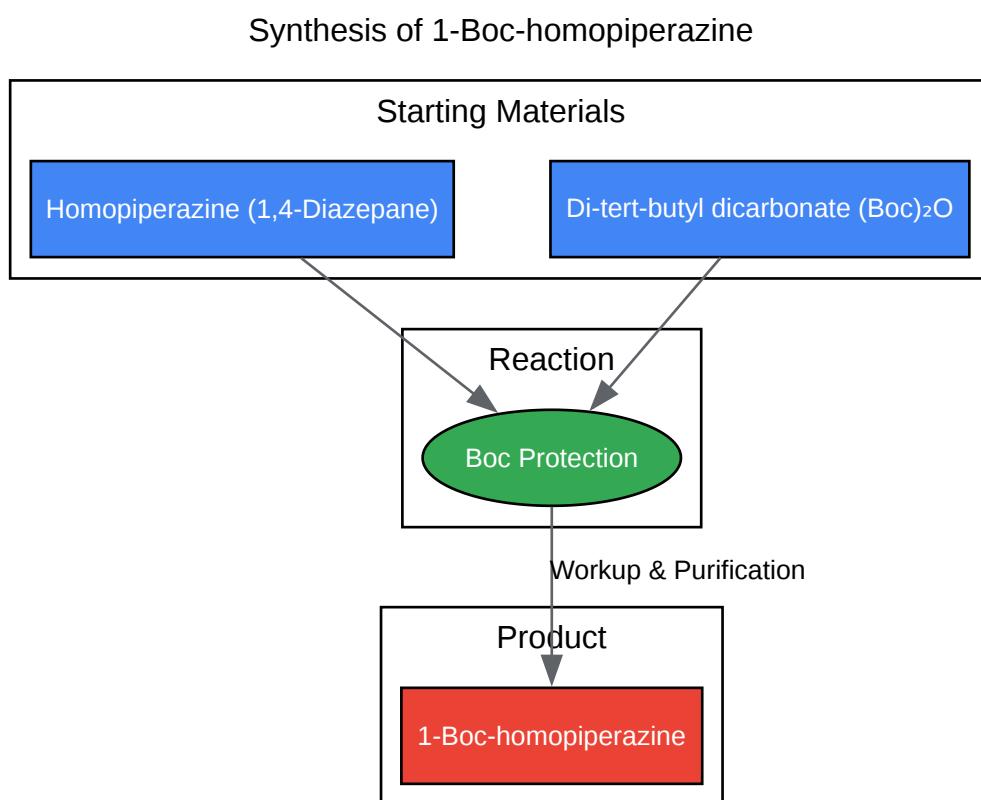
Objective: To measure the extent to which light is bent when it passes through the liquid.

Methodology (Abbe Refractometer):

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
- Apply a few drops of **1-Boc-homopiperazine** to the surface of the measuring prism.
- Close the prisms and allow the sample to equilibrate to the instrument's temperature (typically 20 °C).
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Read the refractive index from the scale.

## Synthesis Workflow

**1-Boc-homopiperazine** is a key synthetic intermediate. Its preparation is a fundamental step in the synthesis of various pharmaceutical agents. The following diagram illustrates a common synthetic route.



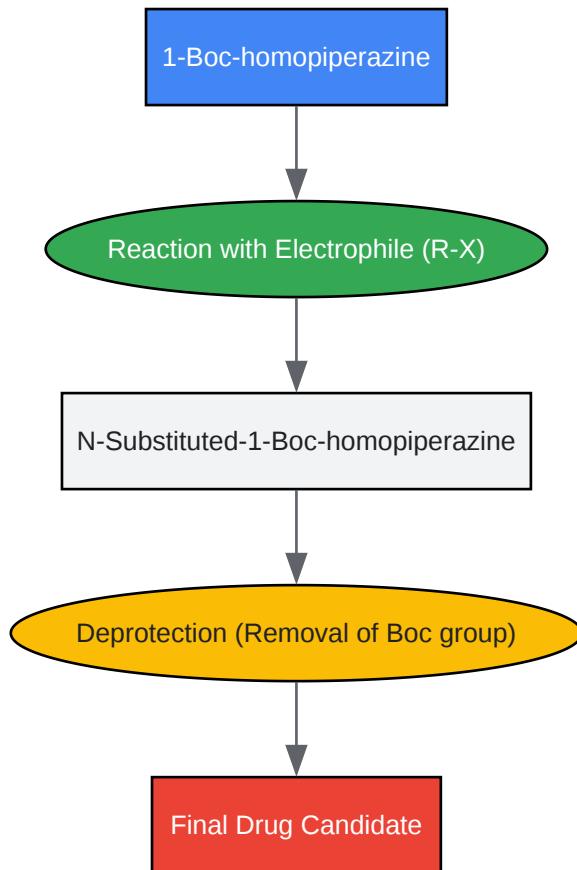
[Click to download full resolution via product page](#)

Caption: A schematic overview of the synthesis of **1-Boc-homopiperazine**.

## Logical Relationship in Synthesis

The synthesis of more complex pharmaceutical compounds often involves a multi-step process where **1-Boc-homopiperazine** serves as a crucial intermediate. The Boc group protects one of the amine functionalities, allowing for selective modification of the other.

## Role of 1-Boc-homopiperazine in Drug Synthesis

[Click to download full resolution via product page](#)

Caption: General workflow illustrating the use of **1-Boc-homopiperazine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Thieme E-Journals - Synthesis / Abstract [[thieme-connect.com](http://thieme-connect.com)]
- 2. alltracon.com [[alltracon.com](http://alltracon.com)]
- 3. Chemical Storage Safety Guideline / Document / Policy and Procedure Library [[policies.uq.edu.au](http://policies.uq.edu.au)]

- 4. m.youtube.com [m.youtube.com]
- 5. Appearance of Solution | Pharmaguideline [pharmaguideline.com]
- 6. Purity of a solvent: Determination of organic compounds by GC-MS and GC-FID - analysis - Analytice [analytice.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties and Appearance of 1-Boc-Homopiperazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143305#physical-properties-and-appearance-of-1-boc-homopiperazine]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)